

Personal protective equipment for handling GDC0575 hydrochloride

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Compound of Interest

Compound Name: GDC0575 hydrochloride

Cat. No.: B607620

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Essential Safety and Handling Guide for GDC-0575 Hydrochloride

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling GDC-0575 hydrochloride. The following procedures are designed to ensure the safe handling, use, and disposal of this potent research compound.

Compound Overview: GDC-0575 hydrochloride (also known as ARRY-575 or RG7741) is a highly selective and potent oral inhibitor of Checkpoint Kinase 1 (Chk1) with an IC50 of 1.2 nM. [1][2][3] It is a small molecule used in preclinical research to study DNA damage response and cell cycle checkpoints.[2] As a potent compound, GDC-0575 hydrochloride requires strict adherence to safety protocols to prevent personnel exposure. This product is intended for research use only and is not for human or veterinary use.[2]

Immediate Safety and Personal Protective Equipment (PPE)

Given the potent nature of GDC-0575 hydrochloride and its action on cell cycle pathways, it should be handled as a hazardous compound. The following PPE is mandatory when handling the solid compound or its solutions:

- **Primary Engineering Controls:** All handling of GDC-0575 hydrochloride powder, including weighing and initial solubilization, must be conducted in a certified chemical fume hood, a

ducted biological safety cabinet, or a glove box to prevent inhalation of the powder.

- **Gloves:** Use two pairs of powder-free nitrile gloves. The outer pair should be changed immediately upon known or suspected contact with the compound.
- **Eye Protection:** Chemical safety goggles or a full-face shield are required to protect against splashes. Standard safety glasses are not sufficient.
- **Lab Coat:** A disposable, solid-front, back-closing lab coat should be worn over personal clothing. Cuffed sleeves are recommended to provide a better seal with inner gloves.
- **Respiratory Protection:** If there is a risk of aerosol generation and engineering controls are not sufficient, a NIOSH-approved respirator (e.g., an N95 or higher) should be worn.

Quantitative Data Summary

The following table summarizes key quantitative data for GDC-0575 hydrochloride.

Parameter	Value	Source(s)
IC50 (Chk1)	1.2 nM	[1] [2] [3]
Molecular Formula	C16H22BrCl2N5O	[4]
Molecular Weight	451.19 g/mol	[4]
Storage (Powder)	-20°C	[5] [6]
Storage (Stock Solution)	-80°C for up to 6 months; -20°C for up to 1 month	[3]
Solubility in DMSO	≥ 75 mg/mL (198.27 mM)	[1]

Operational Plan: Step-by-Step Handling Procedures

This section provides a procedural workflow for the safe handling of GDC-0575 hydrochloride from receipt to experimental use.

Receiving and Storage

- Step 1: Upon receipt, visually inspect the package for any signs of damage or leakage. If the package is compromised, do not open it. Follow your institution's spill response protocol.
- Step 2: If the package is intact, transfer it to the designated storage area.
- Step 3: Store the GDC-0575 hydrochloride powder at -20°C in a clearly labeled, sealed container.^{[5][6]}
- Step 4: Maintain an inventory log for the compound, recording the date of receipt, quantity, and dates of use.

Preparation of Stock Solutions

- Step 1: Don the appropriate PPE as described above.
- Step 2: Perform all operations within a certified chemical fume hood or other primary containment device.
- Step 3: Allow the vial of GDC-0575 hydrochloride powder to equilibrate to room temperature before opening to prevent condensation.
- Step 4: Carefully weigh the desired amount of powder using a calibrated analytical balance. Use anti-static weighing dishes and tools.
- Step 5: Add the desired volume of solvent (e.g., fresh DMSO) to the powder to achieve the target concentration.^[1] Ensure the vial is securely capped before mixing. Sonication may be used to aid dissolution.^[6]
- Step 6: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Step 7: Clearly label all aliquots with the compound name, concentration, solvent, and date of preparation.
- Step 8: Store stock solutions at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).^[3]

Experimental Use

- Step 1: When preparing working solutions, retrieve the required number of stock solution aliquots.
- Step 2: Thaw the aliquots and dilute them to the final experimental concentration using the appropriate buffer or medium.
- Step 3: All procedures involving the handling of GDC-0575 hydrochloride solutions should be performed with the same level of PPE as for the powder.
- Step 4: After use, decontaminate all surfaces and equipment with an appropriate cleaning agent (e.g., 70% ethanol followed by a suitable laboratory detergent).

Disposal Plan

All waste generated from the handling of GDC-0575 hydrochloride must be treated as hazardous chemical waste.

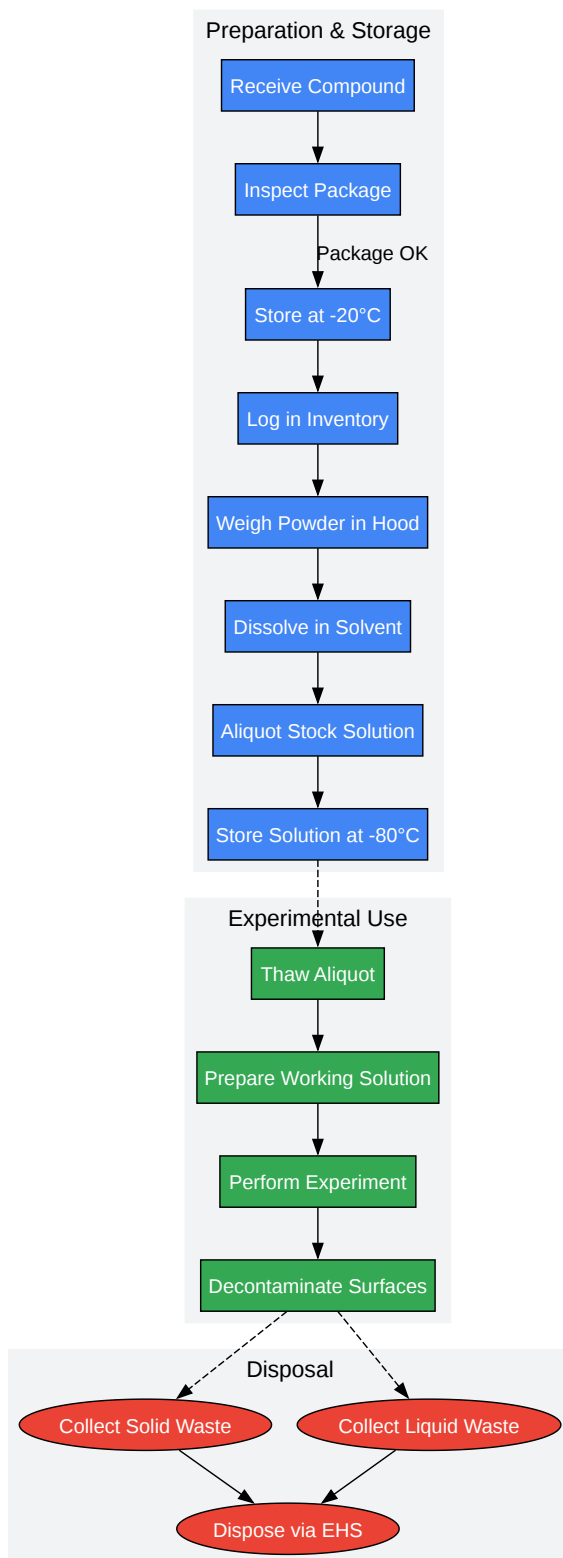
- Solid Waste:
 - Dispose of all contaminated solid waste, including empty vials, weighing paper, pipette tips, gloves, and disposable lab coats, in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste:
 - Collect all unused solutions and contaminated liquids in a sealed, labeled hazardous liquid waste container. Do not pour GDC-0575 hydrochloride solutions down the drain.
- Decontamination:
 - All non-disposable labware (e.g., glassware, spatulas) that has come into contact with the compound should be decontaminated. This can be achieved by soaking in a suitable inactivating solution or by thorough washing with a laboratory detergent, followed by multiple rinses.
- Final Disposal:

- All hazardous waste must be disposed of through your institution's environmental health and safety (EHS) office in accordance with local, state, and federal regulations.[\[7\]](#)

Workflow for Safe Handling of GDC-0575 Hydrochloride

The following diagram illustrates the key steps and decision points in the safe handling workflow for GDC-0575 hydrochloride.

Safe Handling Workflow for GDC-0575 Hydrochloride

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Caption: Workflow for handling GDC-0575 hydrochloride from receipt to disposal.

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